

Navigating the Landscape of Hydroxypropanehydrazides: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Hydroxypropanehydrazide

CAS No.: 24535-11-3

Cat. No.: B1266981

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An In-depth Examination of **3-Hydroxypropanehydrazide** and its Amino-Substituted Analogue in Drug Discovery and Development

This technical guide provides a comprehensive overview of **3-hydroxypropanehydrazide**, with a particular focus on the scientifically and industrially significant analogue, **2-amino-3-hydroxypropanehydrazide**. It is designed for researchers, scientists, and professionals in drug development, offering insights into the chemical identity, synthesis, and applications of these compounds, grounded in established scientific principles and methodologies.

Introduction and Disambiguation

The term "**3-hydroxypropanehydrazide**" can lead to ambiguity. It is crucial to distinguish between two distinct chemical entities:

- **3-Hydroxypropanehydrazide** (CAS RN: 24535-11-3): A simple hydrazide derivative of 3-hydroxypropanoic acid. Publicly available technical data on this specific compound is limited.

- (2R)-2-Amino-3-hydroxypropanohydrazide (Free base CAS RN: 64616-76-8; Hydrochloride salt CAS RN: 55819-71-1): Also known as DL-Serine Hydrazide, this is an amino acid-derived hydrazide.[1][2] It is a well-documented and widely used intermediate in the pharmaceutical industry.

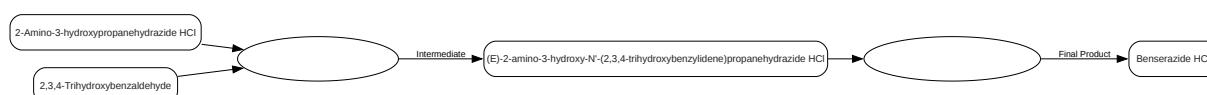
This guide will primarily focus on the latter, (2R)-2-Amino-3-hydroxypropanohydrazide, due to its significant role in drug synthesis, while providing the available information for the former.

(2R)-2-Amino-3-hydroxypropanohydrazide: The Cornerstone of Benserazide Synthesis

(2R)-2-Amino-3-hydroxypropanohydrazide hydrochloride is a pivotal starting material in the synthesis of Benserazide, a peripheral decarboxylase inhibitor used in the management of Parkinson's disease in combination with L-DOPA.[3]

Molecular Structure and Physicochemical Properties

The molecular structure of (2R)-2-Amino-3-hydroxypropanohydrazide features a chiral center at the alpha-carbon, a hydroxyl group, and a hydrazide moiety.



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Caption: Molecular Structure of **3-Hydroxypropanehydrazide**

Table 2: Basic Information for **3-Hydroxypropanehydrazide**

Property	Value	Source(s)
CAS Number	24535-11-3	
Molecular Formula	C ₃ H ₈ N ₂ O ₂	
Molecular Weight	104.11 g/mol	

Detailed physicochemical properties, synthesis protocols, and applications for this compound are not readily available in peer-reviewed literature or major chemical databases. It is primarily available through chemical suppliers for research purposes.

The Role of the Hydrazone Moiety in Medicinal Chemistry

The hydrazone functional group (-CONHNH₂) is a versatile building block in medicinal chemistry, imparting unique properties to molecules. Its significance stems from several key aspects:

- **Synthetic Versatility:** Hydrazones are stable and readily synthesized, often from esters or carboxylic acids. They serve as key intermediates in the synthesis of a wide array of heterocyclic compounds with diverse biological activities, such as oxadiazoles, pyrazoles, and triazoles. [5]
- **Bioisosterism:** The hydrazone-hydrazone moiety can act as a bioisostere for other functional groups, influencing a molecule's interaction with biological targets. [6]
- **Enzyme Inhibition:** The hydrazone group can act as a zinc-binding moiety, making it a valuable pharmacophore for the design of enzyme inhibitors, such as carbonic anhydrase inhibitors. Some hydrazone-containing compounds, like iproniazid, are known irreversible inhibitors of monoamine oxidase (MAO) enzymes due to the formation of a covalent bond with the flavin coenzyme. [7]
- **Coordination Chemistry:** The nitrogen and oxygen atoms of the hydrazone group can coordinate with metal ions, which can be a crucial aspect of the mechanism of action for some metalloenzyme inhibitors. [8]

[6]The presence of the hydrazone group in a drug candidate can influence its pharmacokinetic properties, including metabolic stability and bioavailability.

[9]### 5. Conclusion

This guide has elucidated the chemical identity, synthesis, and applications of **3-hydroxypropanehydrazide**, with a necessary and detailed focus on its more prominent analogue, (2RS)-2-amino-**3-hydroxypropanehydrazide**. For researchers in drug discovery and development, a clear understanding of the distinct nature of these two compounds is essential. While (2RS)-2-amino-**3-hydroxypropanehydrazide** is a well-established and critical intermediate in pharmaceutical manufacturing, the broader utility of **3-hydroxypropanehydrazide** remains an area open for further investigation. The versatile hydrazide moiety continues to be a valuable tool in medicinal chemistry, offering a scaffold for the development of novel therapeutics.

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